

# Application Notes and Protocols for eCF309 in Western Blotting

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## Compound of Interest

Compound Name: eCF309

Cat. No.: B607265

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These application notes provide detailed protocols for the use of **eCF309**, a potent and selective mTOR inhibitor, in Western Blotting applications. The information is intended to guide researchers in accurately determining the effective working concentration of **eCF309** and assessing its impact on the mTOR signaling pathway.

## Introduction

**eCF309** is a cell-permeable small molecule inhibitor of the mammalian target of rapamycin (mTOR).[1][2][3] mTOR is a serine/threonine protein kinase that forms two distinct protein complexes, mTORC1 and mTORC2, which are central regulators of cell growth, proliferation, metabolism, and survival.[1][2] Dysregulation of the mTOR signaling pathway is implicated in various diseases, including cancer. **eCF309** exhibits potent inhibitory activity against both mTORC1 and mTORC2.[1][2] Western Blotting is a key immunoassay used to detect and quantify changes in protein expression and phosphorylation status, making it an essential tool for evaluating the efficacy of inhibitors like **eCF309**.

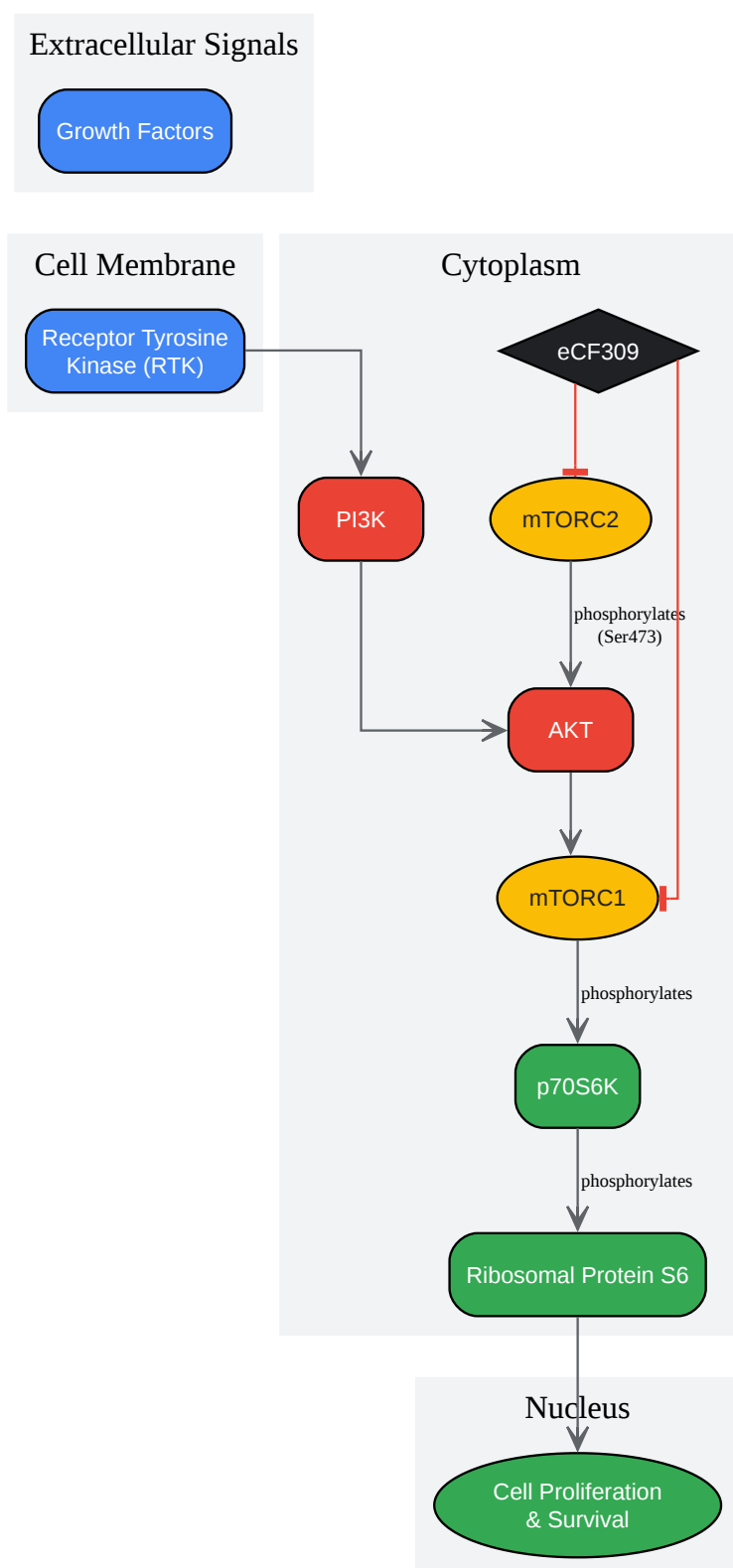
## Quantitative Data Summary

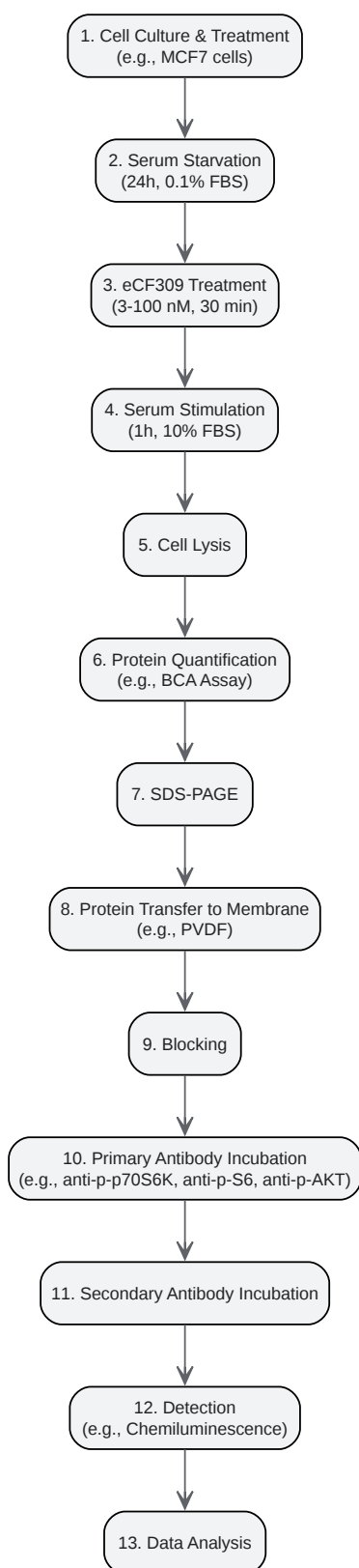
The following table summarizes the key quantitative data for **eCF309** based on published research. This information is critical for designing experiments to investigate its effects on the mTOR pathway.

Parameter	Value	Cell Line	Source
In vitro IC50 (mTOR)	15 nM	-	<a href="#">[1]</a> <a href="#">[2]</a>
Cellular IC50 (mTOR signaling)	10-15 nM	MCF7	<a href="#">[1]</a> <a href="#">[2]</a>
Western Blot Working Concentration Range	3 - 100 nM	MCF7	<a href="#">[1]</a>
Concentration for near-complete inhibition of mTOR targets	30 nM	MCF7	<a href="#">[1]</a>

## Signaling Pathway

The diagram below illustrates the mTOR signaling pathway and the points of inhibition by **eCF309**. As a potent inhibitor of mTOR, **eCF309** blocks the phosphorylation of downstream targets of both mTORC1 and mTORC2 complexes.





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## References

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. eCF309 : a potent, selective and cell-permeable mTOR inhibitor - MedChemComm (RSC Publishing) DOI:10.1039/C5MD00493D [pubs.rsc.org]
- 3. eCF309: a potent, selective and cell-permeable mTOR inhibitor - MedChemComm (RSC Publishing) [pubs.rsc.org]
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